

Tetrapropyl Orthosilicate: A Technical Guide to its Chemical Properties and Hazards

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Compound of Interest

Compound Name: Tetrapropyl orthosilicate

Cat. No.: B1662032

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties and associated hazards of **tetrapropyl orthosilicate**. The information is intended for professionals in research, science, and drug development to ensure safe handling and informed use of this compound. All quantitative data is summarized in structured tables for ease of reference, and a logical diagram of its hazards is provided. While specific experimental protocols for **tetrapropyl orthosilicate** are not publicly available, this guide details the standard methodologies used for hazard assessment as outlined by the Organisation for Economic Co-operation and Development (OECD).

Chemical and Physical Properties

Tetrapropyl orthosilicate, also known as tetrapropoxysilane, is a colorless liquid.^{[1][2]} It is an organosilicate and a member of the alkoxysilane family. Below is a summary of its key chemical and physical properties.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₈ O ₄ Si	[1][3]
Molecular Weight	264.43 g/mol	[1][3][4]
CAS Number	682-01-9	[1][4]
EC Number	211-659-0	[1][4]
Appearance	Colorless liquid	[1][2]
Boiling Point	94 °C at 7 hPa (5 mmHg)	[1][4][5][6]
223-225 °C at 760 mmHg	[7]	
Density	0.916 g/mL at 25 °C	[4][5][6]
Refractive Index	n ₂₀ /D 1.4	[4][5][6]
Flash Point	95 °C (203 °F) - closed cup	[4][6]
Vapor Density	>1 (vs air)	[4][5][6]
Melting Point	Not available	[2]
Solubility in Water	Not available	[2]

Hazard Identification and Classification

Tetrapropyl orthosilicate is classified as a hazardous substance.[1][4] The primary hazards are skin irritation, serious eye irritation, and respiratory irritation.[1][3][4] It is also a combustible liquid.[4][5][6]

Hazard Classification (GHS)	Code	Description	Source(s)
Skin Irritation	H315	Causes skin irritation	[1][3][4]
Serious Eye Irritation	H319	Causes serious eye irritation	[1][3][4]
Specific target organ toxicity — Single exposure (Respiratory system)	H335	May cause respiratory irritation	[1][4]

Signal Word: Warning[2][4][5][6]

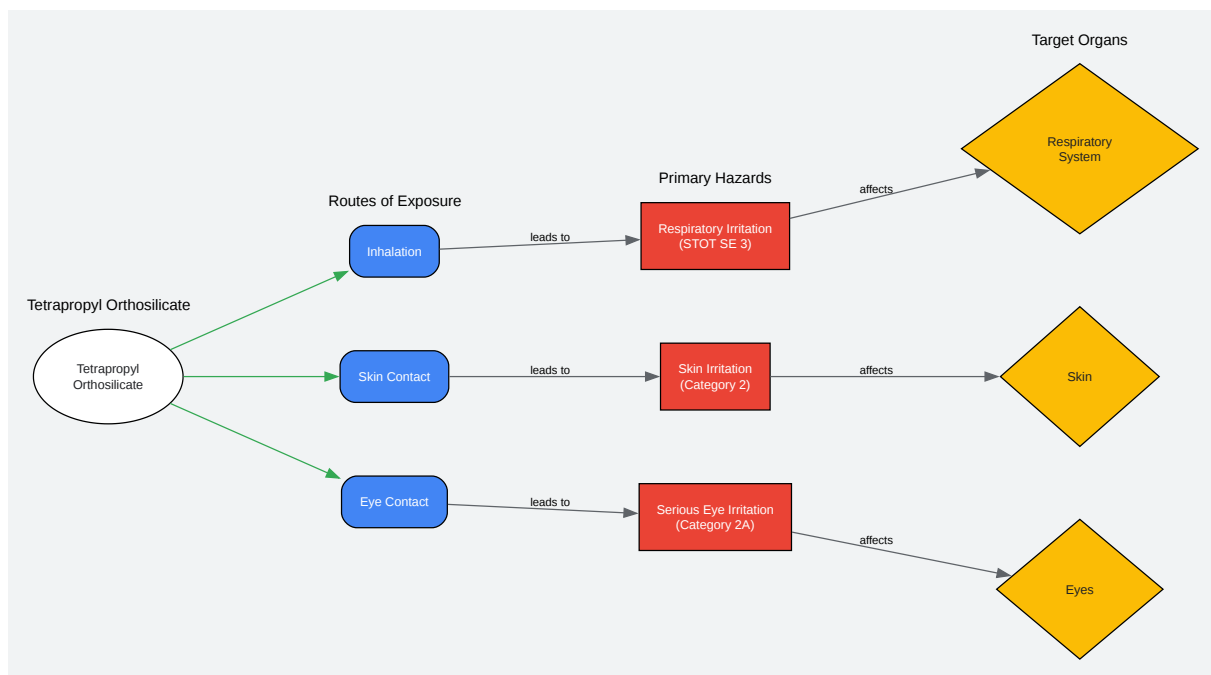
Precautionary Statements:

A comprehensive list of precautionary statements is provided by the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Key recommendations include:

- Prevention: Avoid breathing vapors, wash skin thoroughly after handling, use only in well-ventilated areas, and wear protective gloves, eye protection, and face protection.[1]
- Response: If on skin, wash with plenty of soap and water. If inhaled, remove person to fresh air and keep comfortable for breathing. If in eyes, rinse cautiously with water for several minutes. Seek medical attention if irritation persists.[1]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[1]

Logical Hazard Relationship Diagram

The following diagram illustrates the primary hazards associated with **tetrapropyl orthosilicate**, the routes of exposure, and the target organs.



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